

# Application Notes and Protocols for the Analytical Determination of Pseudococaine

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These application notes provide detailed methodologies for the detection and quantification of **pseudococaine** in various matrices. The protocols are intended for researchers, scientists, and drug development professionals.

## Introduction

**Pseudococaine** is a diastereoisomer of cocaine, differing in the stereochemistry at the C-2 carbon. Its presence and concentration in coca leaves and illicit cocaine samples can be of interest in forensic investigations and chemical profiling of drug seizures. Accurate and validated analytical methods are crucial for the reliable identification and quantification of **pseudococaine**. This document outlines protocols for Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC), two common and effective techniques for this purpose.

## **Analytical Methods Overview**

Several chromatographic techniques are suitable for the analysis of **pseudococaine**. Gas chromatography-mass spectrometry (GC-MS) is a robust method for both identification and quantification, while high-performance liquid chromatography (HPLC), particularly when coupled with mass spectrometry (LC-MS), offers high sensitivity and specificity without the need for derivatization.[1]



# Application Note 1: Quantification of Pseudococaine in Coca Leaves and Illicit Cocaine by GC-MS

This protocol details the extraction and analysis of **pseudococaine** from solid matrices such as coca leaves and illicit cocaine preparations using Gas Chromatography-Mass Spectrometry (GC-MS).

## **Experimental Protocol**

- 1. Sample Preparation and Extraction
- For Coca Leaves:
  - Dry the coca leaves to a constant weight and store them over silica gel.
  - Weigh a representative sample of the powdered leaves.
  - Perform a toluene extraction. The alkaloids, including pseudococaine, are then isolated using an acid/Celite trap followed by ion-pair column chromatography.
  - The eluate is concentrated under a stream of nitrogen before GC-MS analysis.
- For Illicit Cocaine Samples (Crude and Refined):
  - Weigh an equivalent of 100 mg of cocaine base.
  - Isolate pseudococaine using acid/Celite column ion-pairing chromatography.
  - Elute the column with water-saturated chloroform. The first 10 mL of the eluate is collected and concentrated for analysis.
- 2. GC-MS Instrumentation and Conditions
- Gas Chromatograph (GC):
  - Column: Phenylmethyl silicone capillary column (or equivalent).
  - Injector: Split mode (e.g., 20:1 split ratio).



Oven Temperature Program:

Initial Temperature: 170°C, hold for 1.0 min.

■ Ramp Rate: 6.0°C/min.

■ Final Temperature: 275°C, hold for 17.5 min.

Carrier Gas: Helium.

Mass Spectrometer (MS):

Ionization Mode: Electron Ionization (EI) at 70 eV.

Scan Mode: Full scan.

 Mass Range: Suitable for detecting characteristic ions of pseudococaine and cocaine (e.g., m/z 94, 96, 152).

#### 3. Quantification

- Prepare standard solutions of pseudococaine in chloroform at known concentrations (e.g., 0.020 mg/mL and 0.200 mg/mL).
- Use an internal standard, such as dextromethorphan, which ion-pairs well under the chromatographic conditions.
- Construct a calibration curve by plotting the peak area ratio of pseudococaine to the internal standard against the concentration of the standards.
- Calculate the concentration of pseudococaine in the samples based on the calibration curve.

## **Data Presentation**

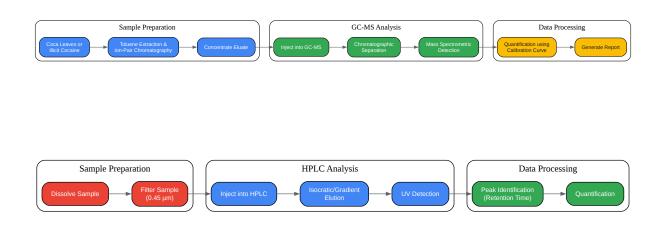
Table 1: Quantitative Results for Pseudococaine in Various Samples by GC-FID



Sample Type	Pseudococaine Concentration (% w/w relative to cocaine)
Coca Leaves	0.035%
Crude Cocaine Base	0.013%
Refined Cocaine Base #2	0.0014%
Refined Cocaine Base #3	0.010%
Refined Cocaine Base #4	0.0025%
Refined Cocaine Base #5	0.0025%
Refined Cocaine Base #6	0.0096%

Data sourced from a study analyzing samples from the Chapare Valley of Bolivia.

## **Workflow Diagram**



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## References

- 1. Pseudococaine|CAS 478-73-9|Research Chemical [benchchem.com]
- 2. Detection and determination of pseudococaine in coca leaves and illicit cocaine samples PubMed [pubmed.ncbi.nlm.nih.gov]
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